

A Historical and Technical Guide to the Discovery of Amantadine Hydrochloride

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Compound of Interest

Compound Name: **Amantadine Hydrochloride**

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Introduction

Amantadine hydrochloride, a compound with a unique cage-like adamantane structure, holds a significant place in the history of antiviral and neuropharmacological drug discovery. Its journey from a prophylactic agent against influenza A to a therapy for Parkinson's disease is a compelling narrative of scientific investigation and serendipitous observation. This technical guide provides an in-depth historical perspective on the discovery of **amantadine hydrochloride**, detailing its initial synthesis, the elucidation of its dual mechanisms of action, and the pivotal early clinical findings.

The Genesis of Amantadine: Chemical Synthesis

The story of amantadine begins with the synthesis of its core structure, adamantane. The original synthesis of **amantadine hydrochloride** from adamantane is a multi-step process, with the Ritter reaction being a key transformation.^{[1][2]}

Experimental Protocol: Synthesis of Amantadine Hydrochloride from Adamantane

This protocol is a composite of originally reported methods.

Step 1: Bromination of Adamantane

- Reactants: Adamantane, liquid bromine.
- Procedure: Adamantane is reacted with an excess of liquid bromine. The reaction mixture is typically heated under reflux.
- Product: 1-bromoadamantane.[\[1\]](#)[\[3\]](#)

Step 2: Ritter Reaction

- Reactants: 1-bromoadamantane, acetonitrile, and concentrated sulfuric acid.[\[1\]](#)
- Procedure: 1-bromoadamantane is dissolved in acetonitrile. Concentrated sulfuric acid is then added cautiously to the mixture, which is stirred at a controlled temperature. This reaction forms a nitrilium ion intermediate.
- Intermediate Product: 1-acetylaminoadamantane.[\[1\]](#)

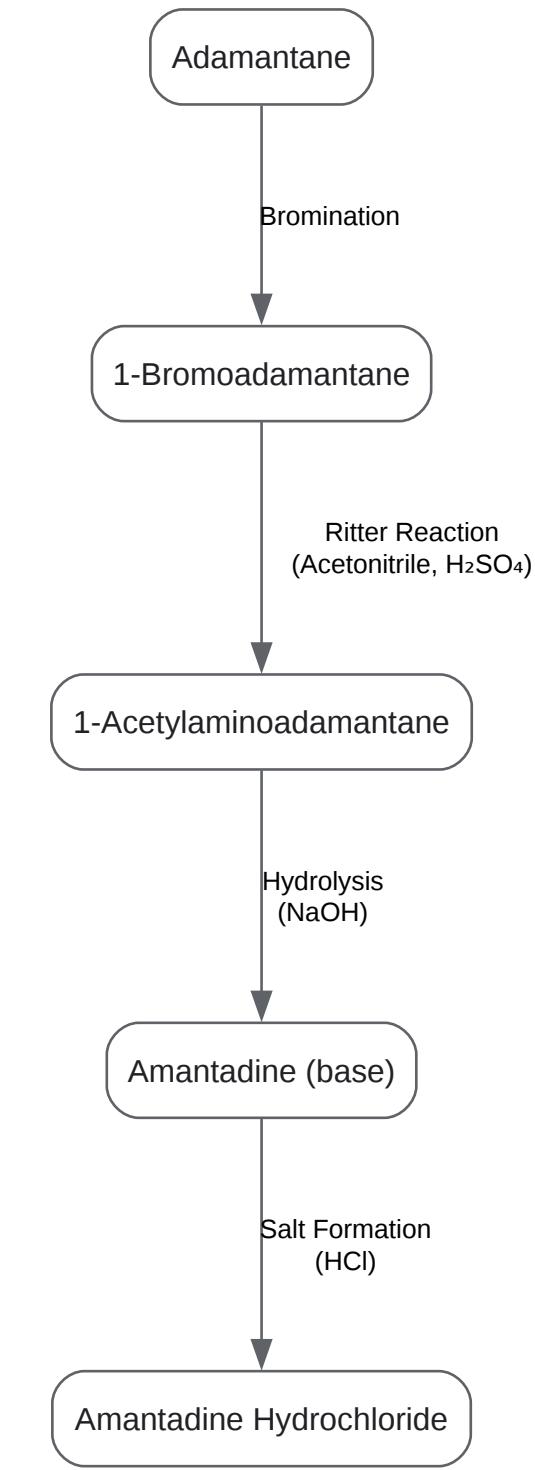
Step 3: Hydrolysis

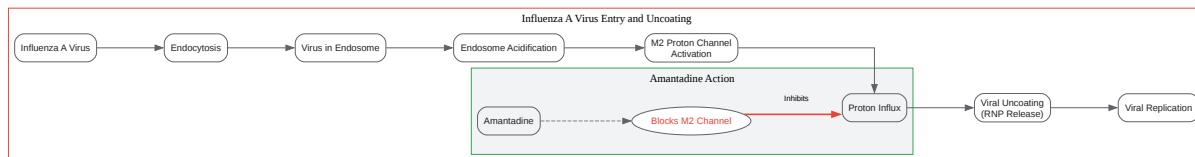
- Reactants: 1-acetylaminoadamantane, sodium hydroxide, and diethylene glycol.
- Procedure: The 1-acetylaminoadamantane intermediate is hydrolyzed by heating with a strong base, such as sodium hydroxide, in a high-boiling solvent like diethylene glycol.
- Product: 1-aminoadamantane (amantadine base).

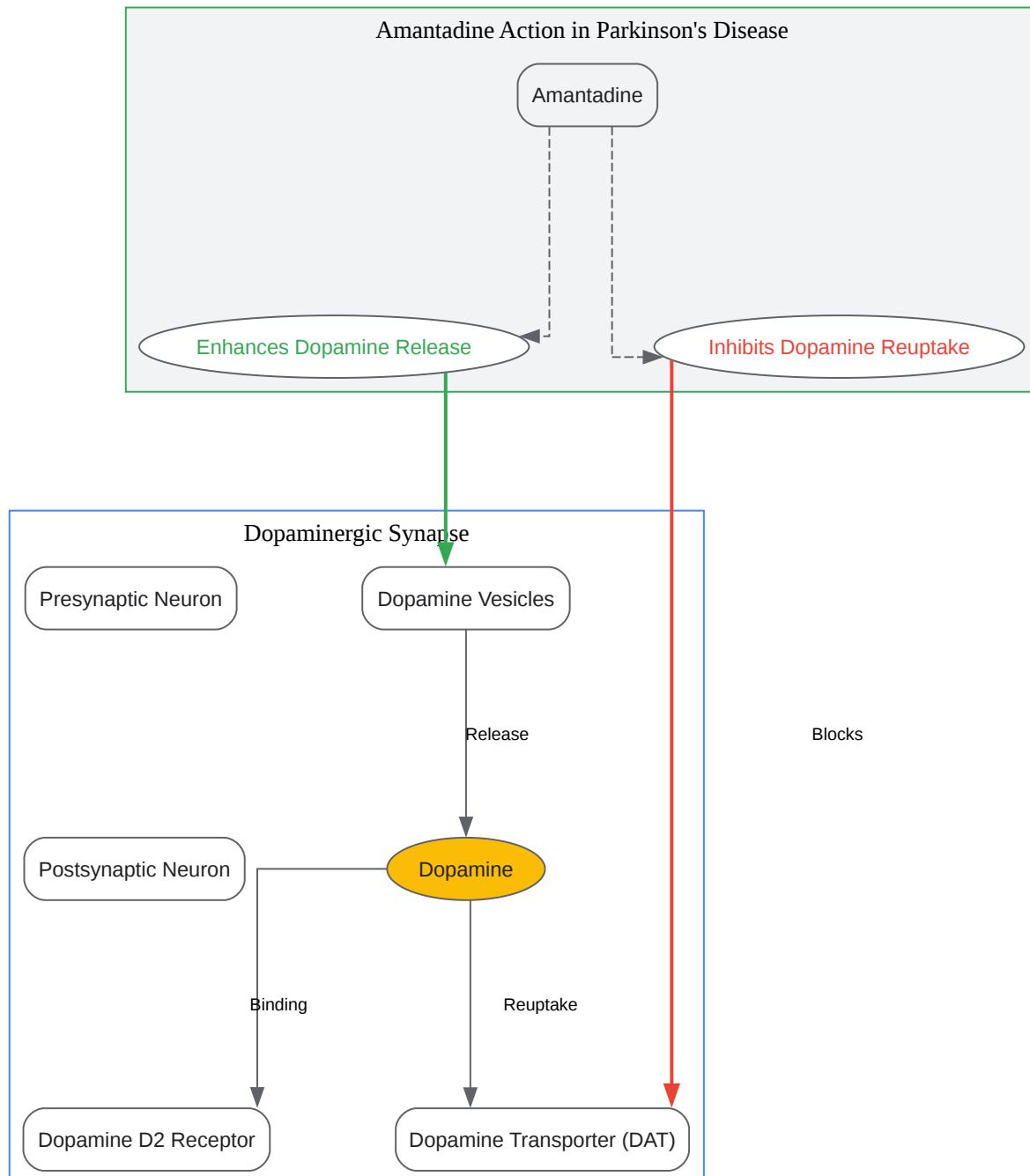
Step 4: Salt Formation

- Reactants: 1-aminoadamantane, hydrochloric acid.
- Procedure: The amantadine base is treated with hydrochloric acid to form the hydrochloride salt, which is then typically purified by recrystallization.
- Final Product: **Amantadine hydrochloride.**

Synthesis of Amantadine Hydrochloride





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